

# Physical and chemical properties of Diphenyliodonium iodide

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## Compound of Interest

Compound Name: *Diphenyliodonium iodide*

Cat. No.: *B145650*

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## An In-depth Technical Guide to Diphenyliodonium Iodide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties, synthesis, and key applications of **Diphenyliodonium iodide** (CAS No. 2217-79-0). The information is curated for professionals in research, chemical synthesis, and drug development, with a focus on quantitative data, detailed experimental protocols, and visual representations of key processes.

## Core Physical and Chemical Properties

**Diphenyliodonium iodide** is a versatile organoiodine compound, appearing as a white to light yellow solid or crystalline powder. It is a salt consisting of a diphenyliodonium cation and an iodide anion. This structure makes it a valuable reagent in organic synthesis, particularly as a photoinitiator and an arylating agent.<sup>[1]</sup>

Quantitative physical data for **diphenyliodonium iodide** are summarized in the table below. It is noteworthy that the reported melting point varies across different sources, which may be attributed to impurities or different measurement conditions. The compound is generally soluble in organic solvents but has limited solubility in water.<sup>[2][3]</sup>

Property	Value	Source(s)
Molecular Formula	C <sub>12</sub> H <sub>10</sub> I <sub>2</sub>	[4][5]
Molecular Weight	408.02 g/mol	[4][5]
Appearance	White to light yellow solid/crystals	[1][4]
Melting Point	162-164 °C	[5]
172-175 °C (with vigorous decomposition)	[6]	
~180-183 °C	[2]	
Solubility	Soluble in alcohols, ethers, chlorides, acetone, DMSO	[2][3]
Limited solubility in water	[3]	
Sensitivity	Light Sensitive	[5]

**Diphenyliodonium iodide** exhibits several key chemical behaviors:

- **Photoinitiator:** Upon exposure to UV light, it undergoes photolysis to generate free radicals, making it a highly effective photoinitiator for rapid curing processes in UV-curable coatings, inks, and adhesives.[1]
- **Oxidizing Agent:** The iodonium moiety is a powerful oxidizing agent, enabling its use in various synthetic transformations.[3]
- **Arylating Agent:** It serves as an electrophilic source of a phenyl group, reacting with a wide range of nucleophiles in arylation reactions. This is crucial for the synthesis of complex organic molecules in the pharmaceutical and agrochemical industries.[1][2]
- **Reactive Oxygen Species (ROS) Inhibitor:** Diphenyliodonium compounds are known inhibitors of flavoenzymes, particularly NAD(P)H oxidase, a major source of cellular ROS.[2] This inhibitory action is central to some of its biological applications.

## Experimental Protocols

A reliable and well-documented method for the preparation of **diphenyliodonium iodide** is through the reaction of iodosobenzene and iodoxybenzene in the presence of a base, followed by precipitation with potassium iodide.<sup>[6]</sup>

### Reactants:

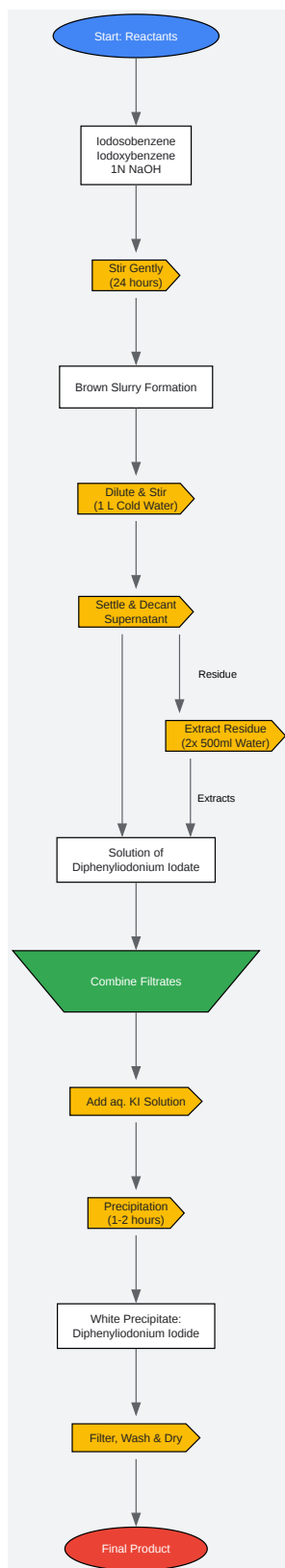
- Iodosobenzene (22 g, 0.1 mole)
- Iodoxybenzene (24 g, 0.1 mole)
- 1 N Sodium Hydroxide (200 ml)
- Potassium Iodide (20 g, 0.12 mole)
- Water

### Procedure:

- A mixture of iodosobenzene (22 g) and iodoxybenzene (24 g) is combined with 200 ml of 1 N sodium hydroxide.
- The mixture is gently stirred for 24 hours, resulting in a brown slurry.
- The slurry is diluted and thoroughly stirred with 1 L of cold water.
- After the solids settle, the supernatant solution containing diphenyliodonium iodate is decanted through a filter.
- The solid residue is extracted twice more with 500 ml portions of water, with the extracts decanted through the filter each time.
- An aqueous solution of potassium iodide (20 g in water) is added to the combined filtrates.
- A bulky white precipitate of **diphenyliodonium iodide** forms. The mixture is allowed to stand for 1-2 hours with occasional shaking.

- The precipitate is collected by suction filtration, washed with water, and dried at room temperature.

Expected Yield: 29–30 g (70–72%).[\[6\]](#)



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Caption: Workflow for the synthesis of **Diphenyliodonium Iodide**.

## Spectral Data

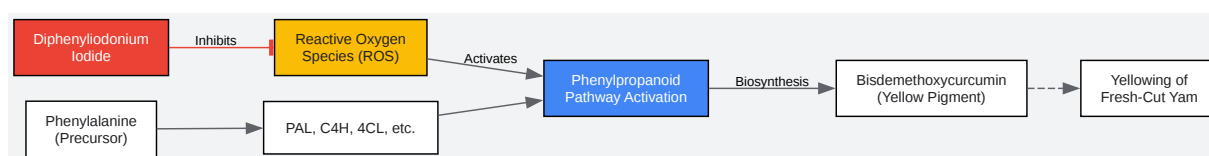
While detailed spectral analyses are proprietary to manufacturers, the expected characteristics can be inferred from the structure and available data. A certificate of analysis for a commercial sample confirms the  $^1\text{H}$  NMR spectrum is consistent with the structure, and purity is  $\geq 98.0\%$  by NMR.<sup>[4]</sup>

Spectrum	Expected Characteristics	Source(s)
$^1\text{H}$ NMR	Signals in the aromatic region (approx. 7.0-8.5 ppm) corresponding to the protons of the two phenyl rings. The integration should correspond to 10 protons.	<sup>[4]</sup> <sup>[7]</sup>
$^{13}\text{C}$ NMR	Signals corresponding to the aromatic carbons. The carbon atom directly bonded to the iodine (ipso-carbon) would be distinct. Data for the diphenyliodonium cation is available in spectral databases.	<sup>[3]</sup>
IR Spectroscopy	Characteristic peaks for aromatic C-H stretching (above $3000\text{ cm}^{-1}$ ), C=C ring stretching (approx. $1450\text{-}1600\text{ cm}^{-1}$ ), and C-H bending (approx. $690\text{-}900\text{ cm}^{-1}$ ).	<sup>[8]</sup>
UV-Vis	For diphenyliodonium salts, an absorption maximum is reported at 227 nm. In the presence of the iodide anion, a charge-transfer band appears at approximately 324 nm in acetonitrile.	<sup>[9]</sup> <sup>[10]</sup>

## Biological Activity and Applications

Diphenyliodonium and its derivatives are well-established inhibitors of NAD(P)H oxidase, a key enzyme responsible for the production of superoxide radicals, a primary ROS.[\[2\]](#) This inhibition is believed to occur through interaction with the flavin center of the enzyme. Its ability to modulate ROS levels makes it a valuable tool in studying oxidative stress and a compound of interest in drug development.

In a specific application, **diphenyliodonium iodide** has been shown to prevent the yellowing of fresh-cut yams. It achieves this by inhibiting the phenylpropanoid pathway, which is responsible for the biosynthesis of various phenolic compounds, including bisdemethoxycurcumin, the compound responsible for the discoloration.[\[11\]](#) The phenylpropanoid pathway is a major pathway in plant secondary metabolism, starting from the amino acid phenylalanine.[\[12\]](#) The inhibitory action of **diphenyliodonium iodide** is likely linked to its function as a ROS inhibitor, as ROS can act as signaling molecules that activate stress-response pathways like this one in plants.[\[11\]](#)[\[13\]](#)







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Caption: Inhibition of the Phenylpropanoid Pathway by **Diphenyliodonium Iodide**.

## Safety and Handling

**Diphenyliodonium iodide** is an irritant and is toxic if swallowed. Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a chemical fume hood.



Hazard Category	Description	GHS Pictogram
Acute Toxicity, Oral	Toxic if swallowed (Risk Code: R25)	
Skin Irritation	Causes skin irritation (Risk Code: R38)	
Eye Irritation	Causes serious eye irritation (Risk Code: R36)	
Respiratory Irritation	May cause respiratory irritation (Risk Code: R37)	

#### First Aid Measures:

- Eyes: Rinse immediately with plenty of water for at least 15 minutes. Seek medical attention.
- Skin: Wash off immediately with plenty of water.
- Inhalation: Move to fresh air.
- Ingestion: Do NOT induce vomiting. Seek immediate medical attention.

Store in a dry, cool, well-ventilated place, protected from light.[5]

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